

# 6-azauridine solubility issues and preparation of stock solutions

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## Compound of Interest

Compound Name: 6-Azuridine

Cat. No.: B1663090

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## Technical Support Center: 6-Azuridine

Welcome to the technical support center for 6-azauridine. This resource is designed for researchers, scientists, and drug development professionals to provide clear guidance on handling 6-azauridine, with a focus on addressing solubility challenges and preparing stable stock solutions.

## Frequently Asked Questions (FAQs)

Q1: What is 6-azauridine and what are its key properties?

A1: 6-azauridine is a pyrimidine nucleoside analog. It acts as a prodrug and, upon conversion to 6-aza-UMP, it inhibits the enzyme uridine monophosphate synthase (UMPS), thereby interfering with de novo pyrimidine biosynthesis.<sup>[1]</sup> This mechanism underlies its use as an antineoplastic and antiviral agent. It is a white, crystalline powder and is known to be hygroscopic.<sup>[1][2]</sup>

Q2: What is the solubility of 6-azauridine in common laboratory solvents?

A2: The solubility of 6-azauridine can vary depending on the solvent, temperature, and pH. There are some discrepancies in reported aqueous solubility values, which may be due to different experimental conditions. It is generally considered slightly soluble in DMSO and methanol, particularly with heating.<sup>[2]</sup>

Q3: Why is there a significant difference in the reported aqueous solubility of 6-azauridine?

A3: The reported aqueous solubility for 6-azauridine varies, with one source indicating 50 mg/mL and another reporting a much lower value of 36.2 µg/mL at pH 7.4.[3] This discrepancy could be attributed to a number of factors, including the pH of the water used, the temperature, and the specific solid-state form of the 6-azauridine. Given its pKa of approximately 6.7, its solubility is expected to be highly dependent on pH.[2] For practical purposes, it is advisable to start with the assumption of lower solubility in neutral aqueous solutions and perform small-scale solubility tests under your specific experimental conditions.

Q4: How does pH affect the solubility of 6-azauridine?

A4: 6-Azauridine has a pKa of approximately 6.7.[2] This means that its charge state, and therefore its solubility in aqueous solutions, will change significantly around this pH. At pH values below its pKa, a larger fraction of the molecule will be in its neutral form, which may have lower aqueous solubility. Conversely, at pH values above the pKa, the molecule will be deprotonated and carry a negative charge, which can increase its solubility in water.

Q5: What are the recommended storage conditions for 6-azauridine stock solutions?

A5: For long-term storage, it is recommended to store 6-azauridine stock solutions at -80°C (for up to 6 months). For short-term storage, -20°C is suitable (for up to 1 month).[4] It is highly recommended to aliquot the stock solution into single-use volumes to prevent degradation from repeated freeze-thaw cycles.

## Data Presentation: 6-Azauridine Solubility

Solvent	Reported Solubility	Conditions	Source(s)
Water	50 mg/mL	Not specified	
Water	36.2 µg/mL	pH 7.4	[3]
DMSO	Slightly Soluble	Heating improves solubility	[2]
Methanol	Slightly Soluble	Heating improves solubility	[2]
Pyridine	Slightly Soluble	Not specified	[2]
1 M NH <sub>4</sub> OH	50 mg/mL	Clear to slightly hazy, colorless to light yellow-green	

## Experimental Protocols

### Protocol 1: Preparation of a 100 mM 6-Azauridine Stock Solution in DMSO

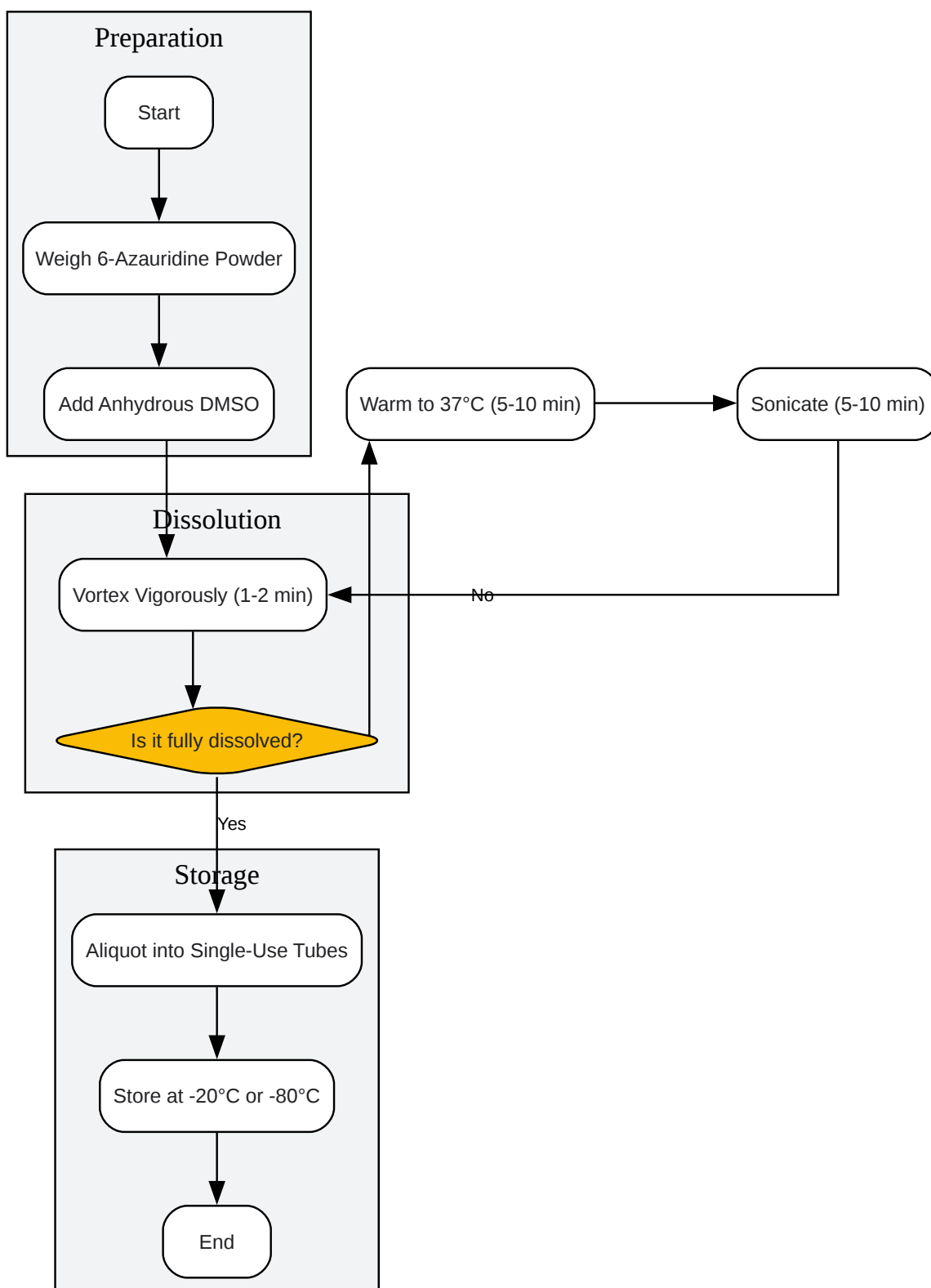
Materials:

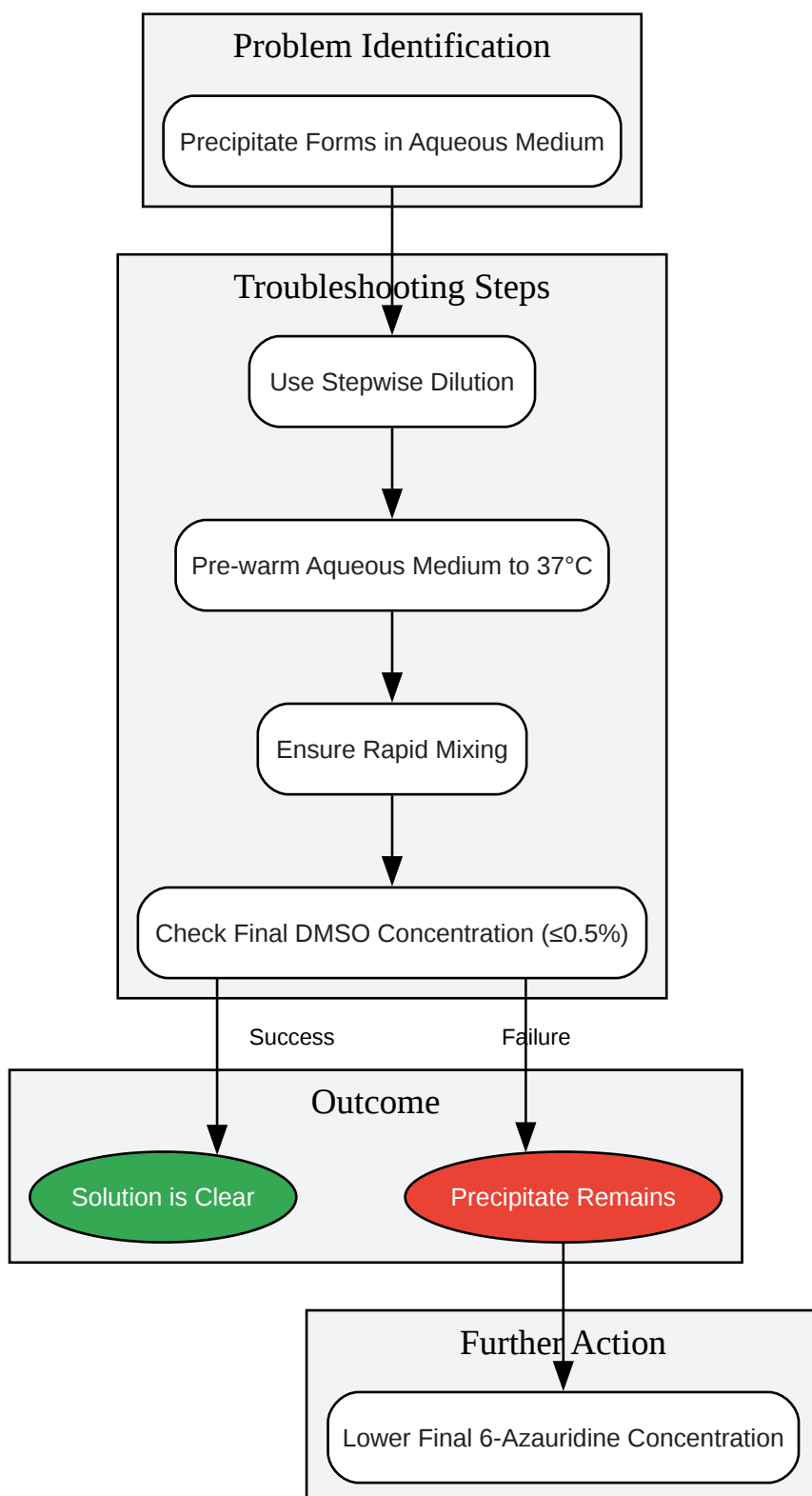
- 6-Azauridine powder (MW: 245.19 g/mol )
- Anhydrous DMSO
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Water bath or heat block (optional)
- Sonicator (optional)

Procedure:

- Preparation: Bring the 6-azauridine powder and DMSO to room temperature.

- Weighing: Carefully weigh out the desired amount of 6-azauridine. For example, to prepare 1 mL of a 100 mM stock solution, weigh out 24.52 mg of 6-azauridine.
- Dissolution:
  - Add the weighed 6-azauridine to a sterile vial.
  - Add the appropriate volume of DMSO (in this case, 1 mL).
  - Vortex the solution vigorously for 1-2 minutes.
- Assisted Solubilization (if necessary):
  - If the compound does not fully dissolve, gently warm the solution in a 37°C water bath for 5-10 minutes.
  - Alternatively, place the vial in a sonicator bath for 5-10 minutes.
- Visual Inspection: Ensure the solution is clear and free of any visible particulates.
- Aliquoting and Storage:
  - Dispense the stock solution into single-use aliquots in sterile microcentrifuge tubes.
  - Store the aliquots at -20°C for short-term use (up to 1 month) or at -80°C for long-term storage (up to 6 months).[\[4\]](#)





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## References

- 1. 6-AZAURIDINE CAS#: 54-25-1 [m.chemicalbook.com]
- 2. 6-AZAURIDINE price, buy 6-AZAURIDINE - chemicalbook [chemicalbook.com]
- 3. 6-Azauridine | C<sub>8</sub>H<sub>11</sub>N<sub>3</sub>O<sub>6</sub> | CID 5901 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. medchemexpress.com [medchemexpress.com]
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